Technical Support Center: Reboxetine Mesylate Aqueous Stability[1]

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Compound of Interest	
Compound Name:	*Reboxetine Mesylate*
CAS No.:	*98769-84-7*
Cat. No.:	*B1679250*

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Executive Summary & Core Mechanism[1][2]

The Issue: Researchers frequently report "cloudiness" or particulate formation when dissolving **Reboxetine Mesylate** in physiological buffers (PBS, pH 7.[1]4) or when thawing frozen aqueous stock solutions.[1]

The Root Cause: **Reboxetine Mesylate** is the methanesulfonate salt of Reboxetine.[1][2] The core solubility challenge is governed by the Henderson-Hasselbalch equation.[1] Reboxetine contains a morpholine ring (secondary amine) with a pKa of approximately 8.1–8.3.[1]

In an aqueous environment, an equilibrium exists between the ionized form (soluble salt) and the unionized form (insoluble free base).[1]

- pH < 7.0: The nitrogen is fully protonated (

).[1] Solubility is high (>10 mg/mL).[1]
- pH ≈ 7.4: You are approaching the pKa.[1] Approximately 10–15% of the compound exists as the insoluble free base.[1]

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- pH > 8.0: The equilibrium shifts dramatically toward the free base (

).[1] Precipitation is almost guaranteed.[1]

Visualizing the Solubility Cliff

The following diagram illustrates the mechanistic pathway leading to precipitation.

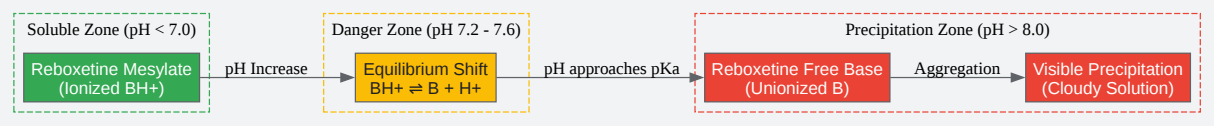

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Figure 1: The pH-dependent solubility cascade of **Reboxetine Mesylate**.[1][3] As pH rises toward the pKa (~8.2), the concentration of the insoluble free base increases exponentially.[1]

Validated Solubilization Protocols

Do not rely on simple vortexing if you are working near neutral pH.[1] Use one of the following validated workflows to ensure stability.

Protocol A: The "Solvent-Shift" Method (Recommended)

Best for: High concentration stocks (>10 mM) or animal dosing.[1][3]

This method uses a co-solvent to create a "solubility shield" before introducing the aqueous buffer.[1]

- Weighing: Weigh the required amount of **Reboxetine Mesylate**.
- Primary Solubilization: Dissolve fully in 100% DMSO.
  - Target: Make a stock 1000x more concentrated than your final desired dose (e.g., if you need 10 µM final, make a 10 mM DMSO stock).[1]

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- Observation: Solution should be crystal clear.

- Dilution (The Critical Step):
  - Slowly add the aqueous buffer (e.g., PBS) to the DMSO stock while vortexing.[1]
  - Rule of Thumb: Keep the final DMSO concentration < 1% for cell culture, or < 10% for in vivo work (check ethical guidelines).
  - Why this works: The DMSO solvates the hydrophobic regions of the molecule, preventing immediate aggregation during the mixing phase.[1]

Protocol B: Direct Aqueous Dissolution

Best for: Experiments where organic solvents (DMSO/Ethanol) are strictly prohibited.[1][3]

- Buffer Selection: Do not use standard PBS (pH 7.[1]4) initially. Use water or a slightly acidic buffer (Acetate or Citrate, pH 5.0–6.0).[1]
- Dissolution: Add solid **Reboxetine Mesylate** to the acidic buffer. Vortex or sonicate for 5 minutes.
- pH Adjustment (Titration):
  - Place the probe of a calibrated pH meter into the solution.[1]
  - Add 0.1 N NaOH dropwise very slowly.
  - Stop at pH 7.0–7.[1]2. Do not attempt to reach pH 7.4 or higher, as you risk crossing the solubility threshold.[1]

Troubleshooting Matrix

Use this table to diagnose issues based on visual symptoms in your solution.

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Symptom	Probable Cause	Corrective Action
Immediate cloudiness upon adding buffer	pH Shock: The buffer pH > 7.4, causing rapid deprotonation.[1][3]	Acidify: Add dilute HCl dropwise until clear, then re-adjust pH carefully. Switch to Protocol A.
Precipitation after freeze-thaw cycle	Cryoconcentration: Water freezes first, concentrating salts/drug and shifting pH.[1][3]	Sonication: Sonicate at 40°C for 10 mins. If fails, discard. Prevention: Aliquot stocks; do not refreeze.
Crystals forming after 24 hours at 4°C	Nucleation: Aqueous stability is poor (max 24h recommended).[1][3]	Fresh Prep: Prepare aqueous dilutions immediately before use. Store long-term stocks in DMSO at -20°C.
"Oiling out" (Liquid droplets at bottom)	Supersaturation: Concentration exceeds solubility limit (~10 mg/mL in PBS).	Dilute: Reduce concentration below 5 mg/mL or increase DMSO % if permissible.

Storage & Stability FAQ

Q: Can I store **Reboxetine Mesylate** aqueous solutions at -20°C? A: No. While the solid powder is stable at -20°C for years, aqueous solutions are unstable.[1][3] The freeze-thaw process promotes crystal growth (Ostwald ripening).[1][3]

- Recommendation: Store as a 10 mM stock in DMSO at -20°C. Dilute into aqueous media only on the day of the experiment.

Q: Why does my PBS stock precipitate while water stock remains clear? A: The Common Ion Effect and pH.[1]

- pH: Distilled water is often slightly acidic (pH ~5.5–6.[1]0) due to dissolved CO2, keeping Reboxetine ionized and soluble.[1] PBS is buffered at 7.4, pushing it toward the insoluble free base.[1]

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- Salting Out: While less dominant than pH, the high ionic strength of PBS can slightly reduce the solubility of organic salts compared to pure water.[1]

Q: What is the maximum solubility I can expect?

- Water: ~50 mg/mL (with ultrasonication).
- PBS (pH 7.2): ~10 mg/mL.[1][4][5]
- DMSO: >100 mg/mL.[1][6]

Decision Tree for Experiment Planning

Use this flow to determine the correct formulation for your specific application.

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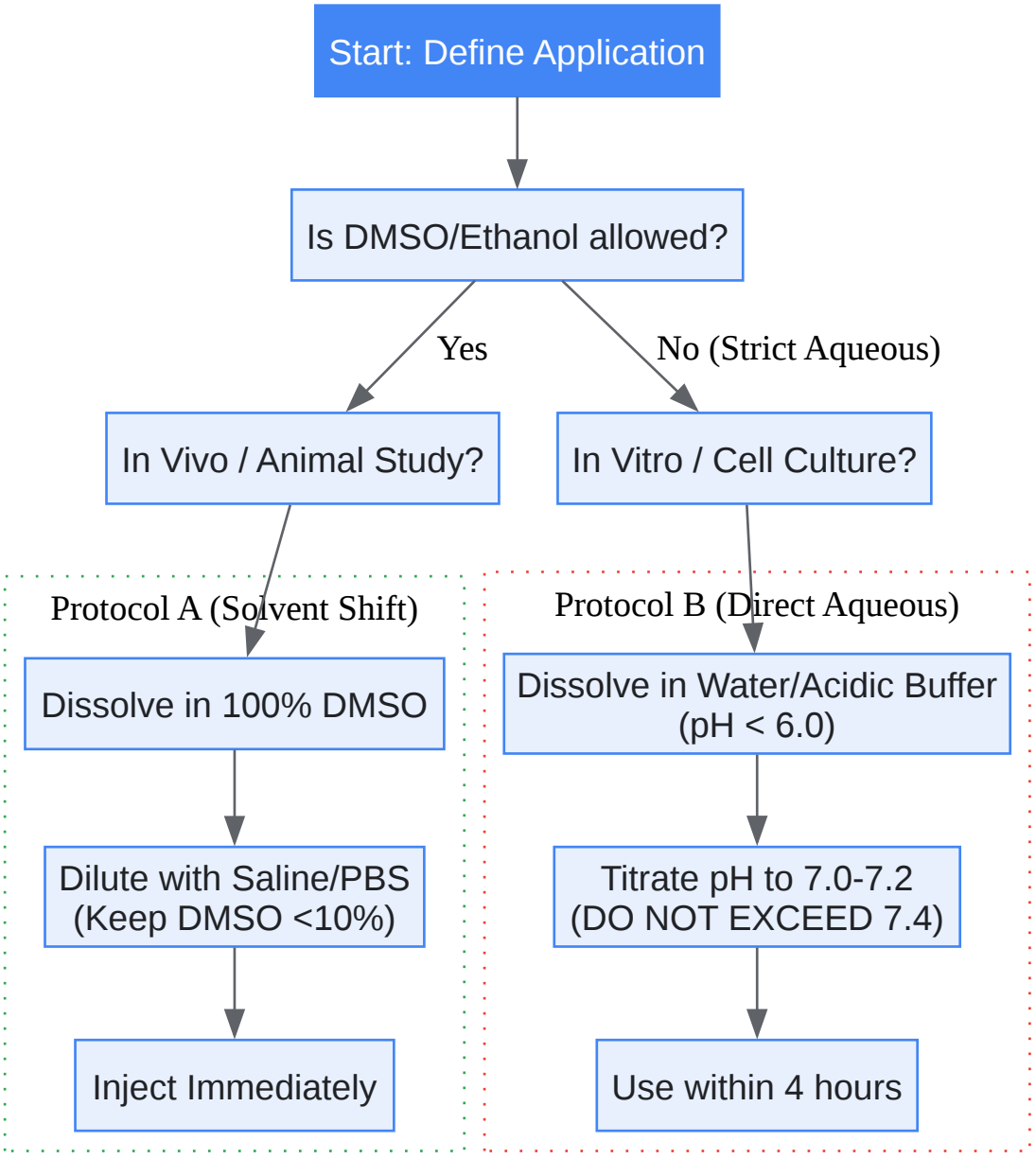

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Figure 2: Formulation decision matrix based on experimental constraints.

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